

Technical Guide: Physical Properties of 2-Bromo-4-chloro-1-iodobenzene

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Compound of Interest

Compound Name: 2-Bromo-4-chloro-1-iodobenzene

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Abstract

This technical guide provides a comprehensive overview of the physical properties of **2-Bromo-4-chloro-1-iodobenzene** (CAS No. 31928-44-6), a halogenated aromatic compound with significant applications in organic synthesis, particularly as an intermediate in the preparation of complex molecules for pharmaceutical and materials science research. This document details the compound's key physical constants, provides methodologies for their experimental determination, and outlines a common synthetic route.

Core Physical Properties

The physical characteristics of **2-Bromo-4-chloro-1-iodobenzene** are crucial for its handling, storage, and application in synthetic chemistry. A summary of these properties is presented below.

Physical Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ BrClI	[1][2][3]
Molecular Weight	317.36 g/mol	[1][3][4]
Melting Point	32-35 °C	[5]
Boiling Point	278.9 °C at 760 mmHg	[5]
Density	~2.3 g/cm ³	[5]
Appearance	White needle-like crystals	[5]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in methanol and most common organic solvents.	[6]

Experimental Protocols

The following sections detail the experimental methodologies for determining the key physical properties of **2-Bromo-4-chloro-1-iodobenzene**.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.

Principle: The temperature at which the solid phase of a substance transitions to the liquid phase at atmospheric pressure is its melting point. Pure crystalline solids exhibit a sharp melting point range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

- Spatula

Procedure:

- A small sample of **2-Bromo-4-chloro-1-iodobenzene** is finely powdered using a mortar and pestle.^[7]
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.^[8]
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range.
- For accuracy, the determination should be repeated at least twice, and the average value reported.

Determination of Boiling Point

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Thiele tube or other suitable heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount (a few milliliters) of liquid **2-Bromo-4-chloro-1-iodobenzene** is placed in a small test tube.^[9]
- A capillary tube, sealed at one end, is placed inverted into the test tube with the open end submerged in the liquid.^[10]
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with a high-boiling point liquid like mineral oil).^[10]
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[11]
- Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed.
- As the liquid cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[9][10]}

Determination of Density

Principle: Density is the mass of a substance per unit volume. For a solid, this can be determined by measuring its mass and the volume it displaces in a liquid in which it is insoluble.

Apparatus:

- Analytical balance
- Graduated cylinder
- A liquid in which **2-Bromo-4-chloro-1-iodobenzene** is insoluble (e.g., water)

Procedure:

- A known mass of solid **2-Bromo-4-chloro-1-iodobenzene** is accurately weighed using an analytical balance.

- A known volume of an appropriate inert liquid (e.g., water, given the compound's insolubility) is placed in a graduated cylinder, and the initial volume is recorded.
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- The new volume in the graduated cylinder is recorded. The difference between the final and initial volumes gives the volume of the displaced liquid, which is equal to the volume of the solid.[\[12\]](#)
- The density is calculated by dividing the mass of the solid by its determined volume.

Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Spatula
- Graduated pipette
- Vortex mixer (optional)

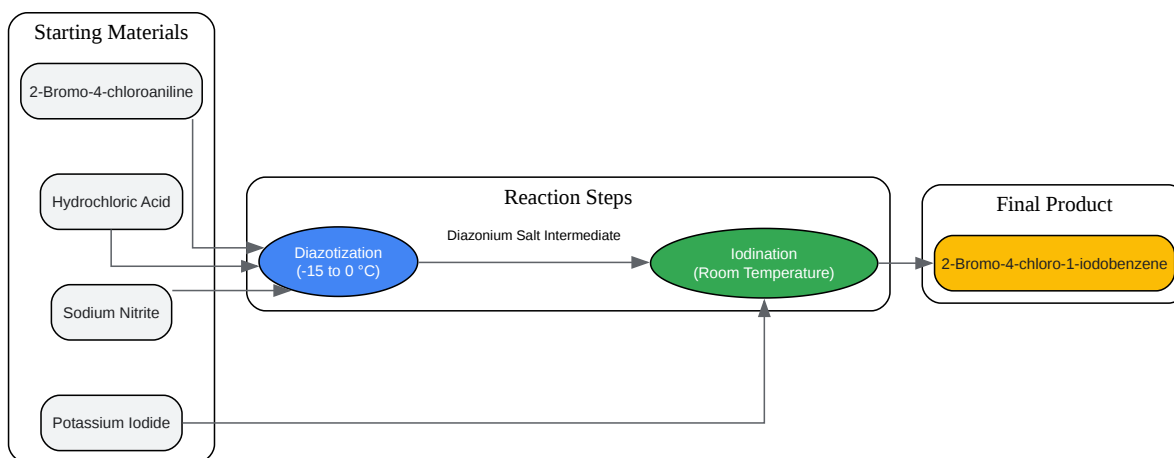
Procedure:

- A small, measured amount (e.g., 10 mg) of **2-Bromo-4-chloro-1-iodobenzene** is placed into a series of test tubes.[\[13\]](#)
- A known volume (e.g., 1 mL) of a specific solvent (e.g., water, ethanol, methanol, acetone, dichloromethane) is added to each test tube.[\[14\]](#)
- The mixture is agitated vigorously (e.g., using a vortex mixer or by shaking) for a set period to ensure thorough mixing.[\[14\]](#)

- The mixture is then allowed to stand, and a visual observation is made to determine if the solid has completely dissolved.
- The compound is classified as soluble, partially soluble, or insoluble in the respective solvent. For a more quantitative analysis, the maximum mass of the solute that can be dissolved in a given volume of solvent at a specific temperature can be determined.

Synthesis Workflow

A common method for the synthesis of **2-Bromo-4-chloro-1-iodobenzene** involves the diazotization of 2-bromo-4-chloroaniline, followed by a Sandmeyer-type reaction with potassium iodide.[15]



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Synthesis of **2-Bromo-4-chloro-1-iodobenzene**.

Safety and Handling

2-Bromo-4-chloro-1-iodobenzene should be handled with appropriate safety precautions in a well-ventilated area. It is classified as a skin and eye irritant.[3][16] Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Bromo-4-chloro-1-iodobenzene]. BenchChem, [2026]. [Online PDF]. Available at:

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